

synthesis of a novel fluorescent probe for JAK2 JH2

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Compound of Interest

Compound Name: JAK2 JH2 Tracer

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Application Note & Protocol

Synthesis and Application of JH2-Fluor-1: A Novel Fluorescent Probe for the JAK2 JH2 Pseudokinase Domain

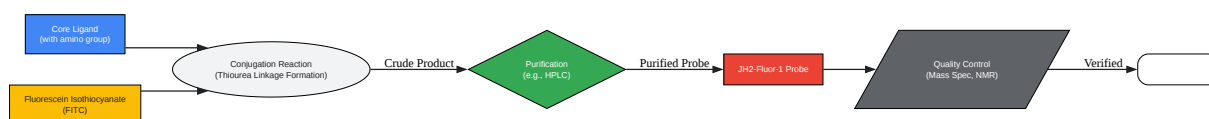
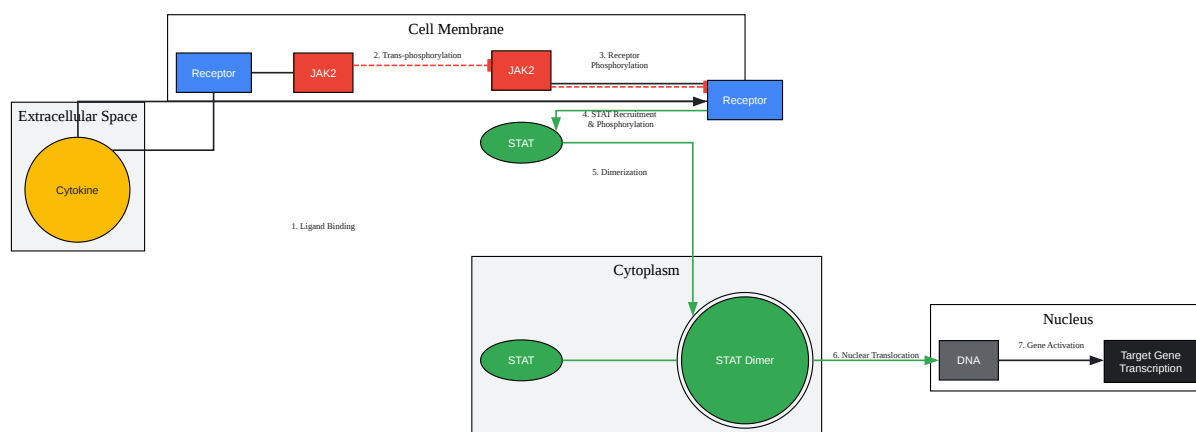
Audience: Researchers, scientists, and drug development professionals.

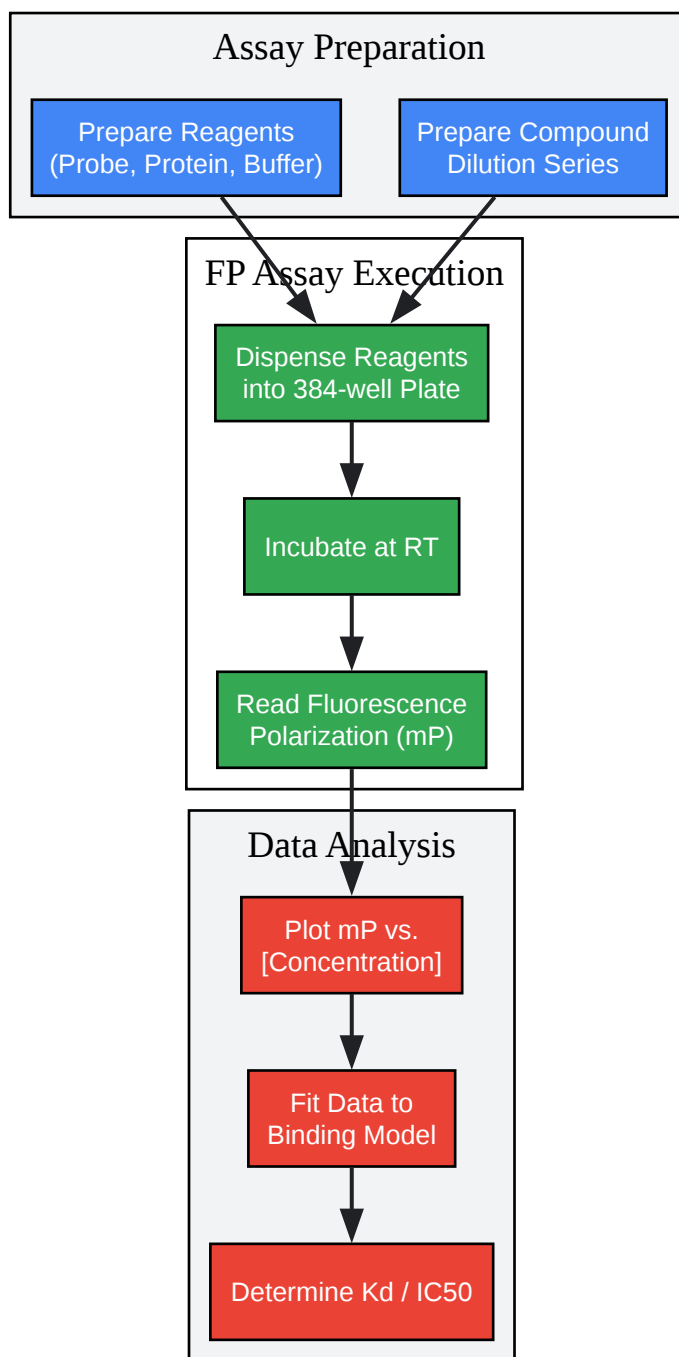
Introduction The Janus kinase (JAK) family of non-receptor tyrosine kinases, comprising JAK1, JAK2, JAK3, and TYK2, are critical mediators of cytokine signaling through the JAK-STAT pathway.[1] Each JAK protein contains a C-terminal kinase domain (JH1) and a regulatory pseudokinase domain (JH2). While the JH2 domain has minimal to no catalytic activity, it plays a crucial allosteric role in regulating the activity of the JH1 domain.[2] Notably, mutations within the JAK2 JH2 domain, such as the V617F mutation, are linked to myeloproliferative neoplasms (MPNs), making this domain a compelling target for therapeutic intervention.[1][3] The development of selective ligands that target the JH2 domain is a promising strategy to modulate JAK2 activity.[4]

This application note describes the synthesis and characterization of JH2-Fluor-1, a novel fluorescent probe designed to bind with high affinity to the ATP-binding site of the JAK2 JH2 domain. This probe enables the development of robust and sensitive binding assays, such as fluorescence polarization (FP), for the high-throughput screening and characterization of unlabeled small molecule inhibitors targeting the JAK2 pseudokinase domain.

The JAK-STAT Signaling Pathway

The JAK-STAT signaling cascade is a primary mechanism for transducing signals from extracellular cytokines and growth factors to the nucleus, where they regulate gene transcription. The pathway is integral to processes like immunity, cell proliferation, and differentiation.





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